

Stat3-IN-13: A Technical Guide to its Function in Cancer Cells

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Compound of Interest

Compound Name: Stat3-IN-13

Cat. No.: B10829330

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Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) is a critical signaling protein that, when constitutively activated, plays a pivotal role in the proliferation, survival, and metastasis of various cancer cells. The development of targeted inhibitors against STAT3 is a promising therapeutic strategy. This document provides a comprehensive technical overview of **Stat3-IN-13**, a potent small-molecule inhibitor of STAT3, detailing its mechanism of action, effects on cancer cells, and the experimental protocols used for its characterization.

Core Mechanism of Action

Stat3-IN-13, also identified as compound 6f, functions as a direct inhibitor of STAT3. Its primary mechanism involves binding to the SH2 domain of STAT3, a critical step for STAT3 dimerization and subsequent activation. The binding affinity of **Stat3-IN-13** to the STAT3 SH2 domain has been determined to be a K_d of $0.46 \mu\text{M}$ [1][2][3]. By occupying the SH2 domain, **Stat3-IN-13** effectively prevents the phosphorylation of STAT3 at the tyrosine 705 (Y705) residue, a key event in its activation cascade[1][2][3]. This inhibition of phosphorylation leads to the suppression of downstream STAT3 target gene expression, including key proteins involved in cell survival and angiogenesis such as Bcl-2 and VEGF[1].

Quantitative Data Summary

The anti-cancer activity of **Stat3-IN-13** has been quantified across various cancer cell lines, primarily focusing on osteosarcoma. The following tables summarize the key quantitative data.

Table 1: In Vitro Anti-proliferative Activity of Stat3-IN-13

Cell Line	Cancer Type	IC50 (μM) after 48h
143B	Osteosarcoma	0.25[1]
HOS	Osteosarcoma	0.11[1]
MG63	Osteosarcoma	0.55[1]

Table 2: Inhibition of STAT3 Phosphorylation by Stat3-IN-13

Cell Line	Cancer Type	IC50 (μM) for p-STAT3 (Y705) inhibition
MNNG/HOS	Osteosarcoma	0.1694
U2-OS	Osteosarcoma	0.1986

Effects on Cancer Cell Function

Induction of Apoptosis

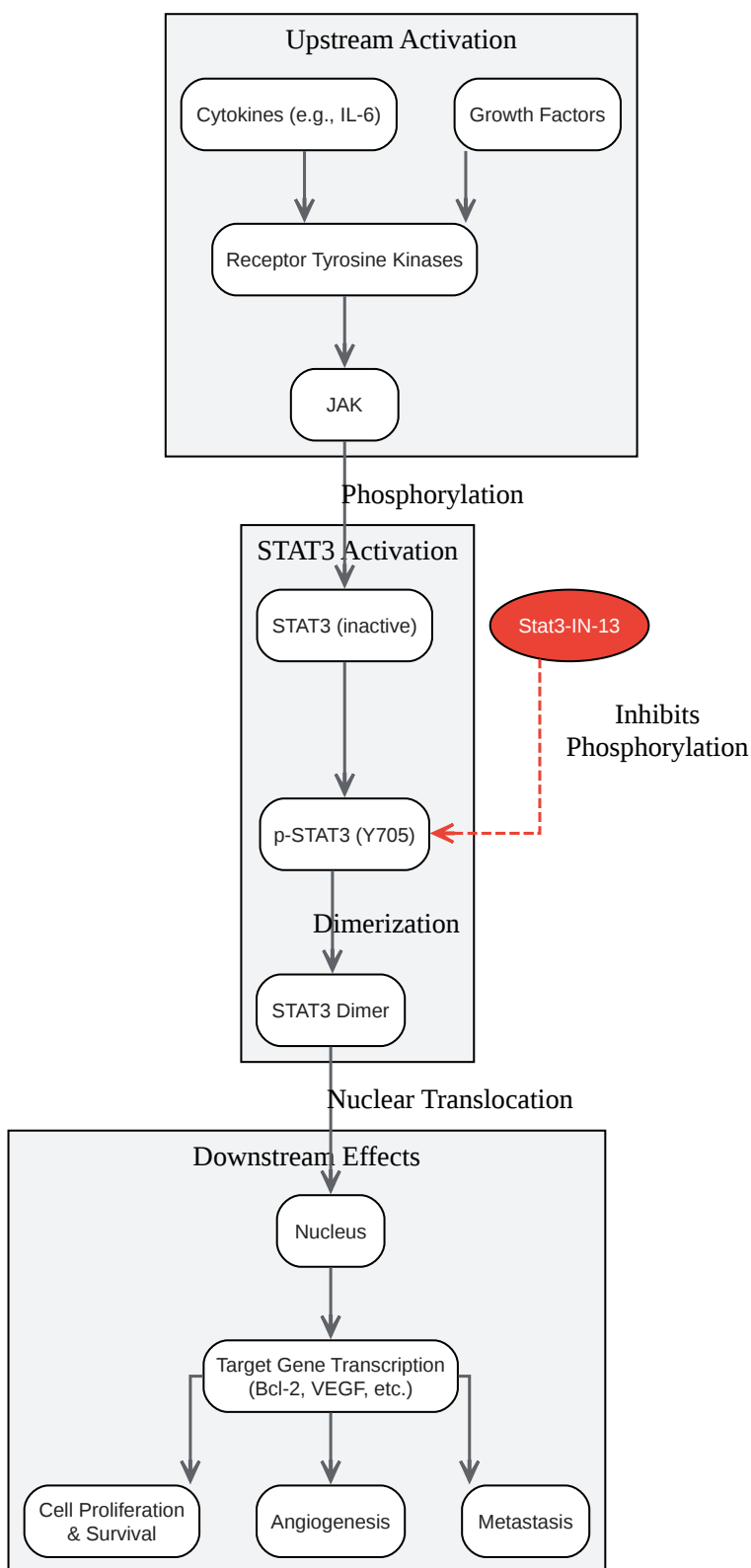
Stat3-IN-13 has been demonstrated to induce apoptosis in cancer cells in a dose-dependent manner. In 143B osteosarcoma cells, treatment with **Stat3-IN-13** for 48 hours resulted in a significant increase in the apoptotic cell population[1].

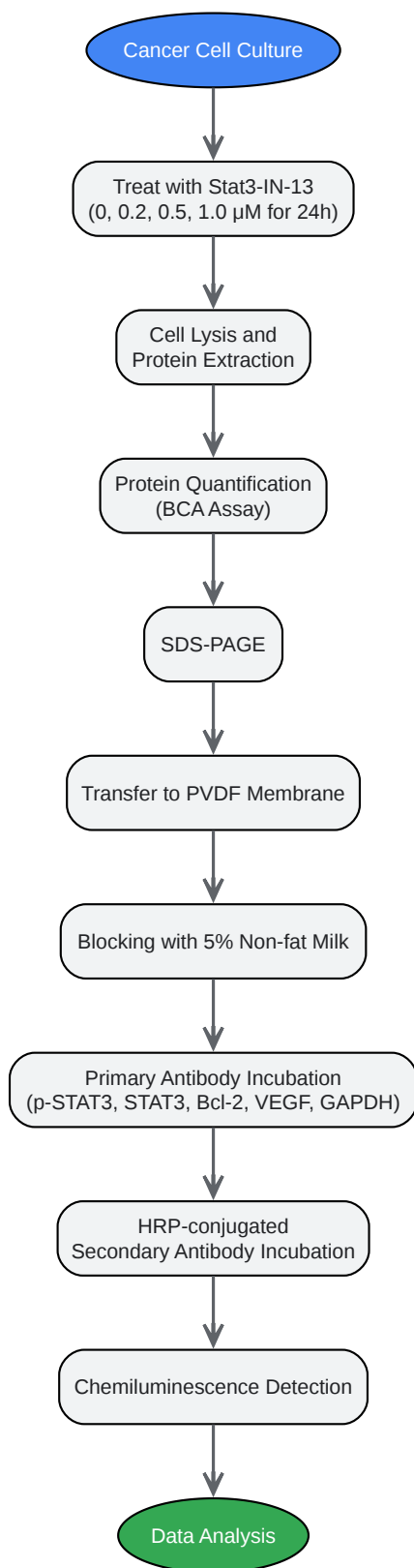
Inhibition of Tumor Growth and Metastasis In Vivo

In preclinical xenograft models using nude mice, intraperitoneal administration of **Stat3-IN-13** at doses of 10-20 mg/kg twice daily for four weeks effectively suppressed osteosarcoma tumor growth and metastasis[1]. A dose of 10 mg/kg was shown to significantly suppress tumor weight[1].

Signaling Pathways and Experimental Workflows

To visually represent the mechanism of action and experimental procedures, the following diagrams are provided in the DOT language for Graphviz.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Discovery of 2-Amino-3-cyanothiophene Derivatives as Potent STAT3 Inhibitors for the Treatment of Osteosarcoma Growth and Metastasis - PubMed [pubmed.ncbi.nlm.nih.gov]
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